

# Personal protective equipment for handling pTH (53-84) (human)

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## Compound of Interest

Compound Name: pTH (53-84) (human)

Cat. No.: B1611744

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## Essential Safety and Handling Guide for pTH (53-84) (human)

For researchers, scientists, and drug development professionals, the safe handling of synthetic peptides like **pTH (53-84) (human)** is paramount to ensure both personal safety and the integrity of experimental outcomes. This guide provides immediate and essential safety protocols, operational procedures, and disposal plans.

While a Safety Data Sheet (SDS) for a monoclonal antibody to human parathyroid hormone (53-84) indicates it is not classified as a hazardous substance, it is crucial to follow standard laboratory safety practices due to the uncharacterized nature of many research chemicals.<sup>[1]</sup> Precautionary measures advise avoiding contact with skin and eyes, as well as inhalation.<sup>[1]</sup>

## Personal Protective Equipment (PPE)

Consistent use of appropriate personal protective equipment is the first line of defense against accidental exposure. The following table summarizes the recommended PPE for handling **pTH (53-84) (human)**, particularly in its common lyophilized powder form.

PPE Category	Item	Specifications & Use
Eye and Face Protection	Safety Glasses or Goggles	Mandatory to protect against accidental splashes, especially when reconstituting the lyophilized powder.[2]
Hand Protection	Chemical-Resistant Disposable Gloves	Nitrile gloves are standard.[2] Gloves should be changed immediately if they become contaminated.
Body Protection	Laboratory Coat	Should be worn over standard clothing to protect the skin from potential spills.[2]
Respiratory Protection	Fume Hood or Biosafety Cabinet	Recommended when handling the lyophilized powder to prevent inhalation, as fine powders can easily become airborne.[2]

## Operational Plan: Step-by-Step Handling

Adherence to a strict operational workflow minimizes the risk of contamination and exposure.

### 1. Preparation and Area Designation:

- Before handling, thoroughly review the Safety Data Sheet (SDS).
- Designate a clean and organized area specifically for handling the peptide.[2]
- Ensure an eyewash station is readily accessible.[1]

### 2. Handling the Lyophilized Powder:

- To prevent condensation, allow the vial of lyophilized peptide to reach room temperature before opening.[3][4]

- Conduct all weighing and initial reconstitution of the powder within a fume hood or biosafety cabinet to mitigate inhalation risks.[2]

### 3. Reconstitution and Storage:

- Use sterile equipment (pipettes, vials, etc.) for reconstitution to avoid cross-contamination.[2]
- For long-term storage of the lyophilized powder, a temperature of -20°C is recommended.[5]  
[6]
- Once reconstituted, it is advisable to create aliquots to avoid repeated freeze-thaw cycles.[2]  
[7]

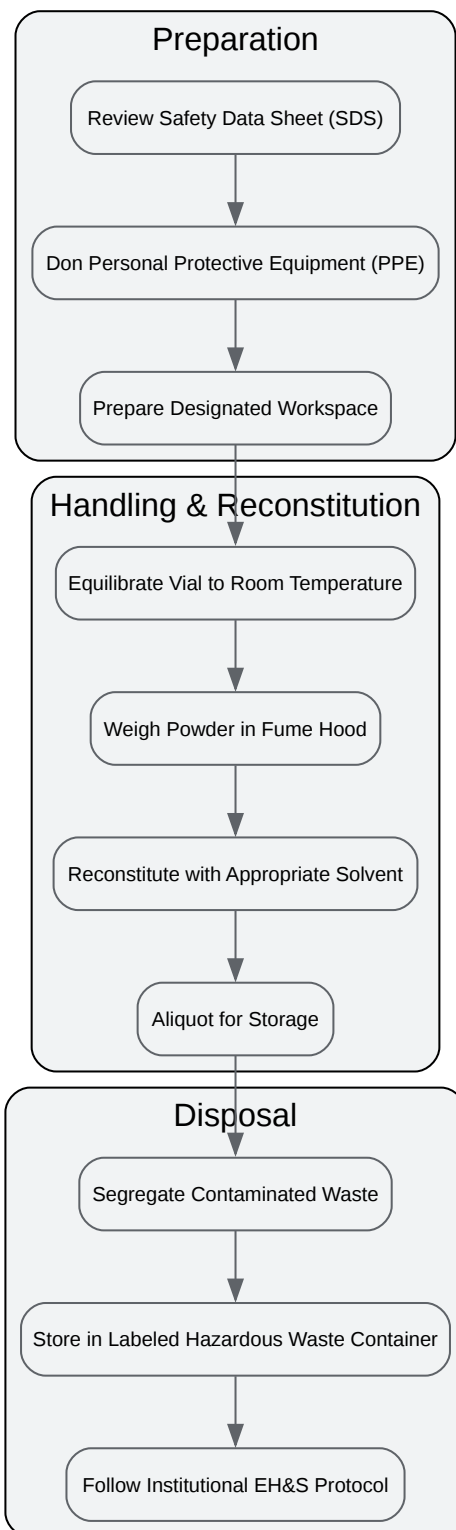
## Disposal Plan

Proper disposal of **pTH (53-84) (human)** and associated waste is critical to prevent environmental contamination and adhere to regulatory compliance.

- **Waste Segregation:** All contaminated materials, including used vials, pipette tips, and gloves, should be collected in a designated and clearly labeled hazardous waste container.[2]
- **Disposal Method:** Do not dispose of peptide waste in the regular trash or pour solutions down the drain.[2][8]
- **Institutional Protocols:** Follow your institution's environmental health and safety (EH&S) guidelines for the disposal of chemical waste.[2] This typically involves arranging for pickup and disposal by a licensed hazardous waste contractor.

## Experimental Workflow for Handling pTH (53-84)

## Workflow for Handling pTH (53-84) (human)

[Click to download full resolution via product page](#)Caption: Logical workflow for handling **pTH (53-84) (human)**.

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## References

- 1. meridianbioscience.com [meridianbioscience.com]
- 2. peptide24.store [peptide24.store]
- 3. novoprolabs.com [novoprolabs.com]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. PARATHYROID HORMONE [ASN76]-HUMAN: FRAGMENT 53-84 CAS#: 89439-30-5 [m.chemicalbook.com]
- 6. Parathyroid Hormone 53-84 human | Sigma-Aldrich [sigmaaldrich.com]
- 7. phoenixpeptide.com [phoenixpeptide.com]
- 8. intelligenthq.com [intelligenthq.com]
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